

dealing with moisture sensitivity of o-Tolyl-acetyl chloride

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Compound of Interest

Compound Name: *o-Tolyl-acetyl chloride*

Cat. No.: B159740

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Technical Support Center: o-Tolyl-acetyl Chloride

This guide provides technical information, troubleshooting advice, and frequently asked questions regarding the handling and use of **o-Tolyl-acetyl chloride**, with a specific focus on its moisture sensitivity.

Frequently Asked Questions (FAQs)

Q1: What is **o-Tolyl-acetyl chloride** and what are its primary characteristics?

o-Tolyl-acetyl chloride (also known as 2-(2-methylphenyl)acetyl chloride) is an acyl chloride derivative of o-tolylacetic acid.^[1] It is a highly reactive organic compound used in chemical synthesis, particularly for introducing the o-tolylacetyl group into molecules. Its key characteristic is its high sensitivity to moisture.^{[2][3]}

Q2: Why is **o-Tolyl-acetyl chloride** considered moisture-sensitive?

Like other acyl chlorides, **o-Tolyl-acetyl chloride** readily reacts with water in a vigorous and exothermic reaction.^{[4][5]} The carbon atom in the acetyl chloride group is highly electrophilic, making it susceptible to nucleophilic attack by water.^{[6][7]} This reaction, known as hydrolysis, leads to the decomposition of the compound.

Q3: What happens when **o-Tolyl-acetyl chloride** is exposed to moisture?

Upon contact with water or even moist air, **o-Tolyl-acetyl chloride** hydrolyzes to form o-tolylacetic acid and hydrogen chloride (HCl) gas.^{[6][8]} The appearance of steamy or misty fumes when the container is opened is evidence of this reaction with atmospheric moisture, as the HCl gas forms droplets of hydrochloric acid.^[9]

Q4: How should I properly store **o-Tolyl-acetyl chloride**?

To maintain its integrity, **o-Tolyl-acetyl chloride** must be stored in a cool, dry, and well-ventilated area, away from incompatible substances like water, alcohols, bases, and oxidizing agents.^{[2][10]} The container should be tightly sealed to prevent the ingress of atmospheric moisture.^[10] For long-term storage, it is recommended to store it under an inert atmosphere (e.g., nitrogen or argon).^[10]

Troubleshooting Guide

Q5: I opened a bottle of **o-Tolyl-acetyl chloride** and saw white fumes. Is the product degraded?

The observation of white, steamy fumes is common when handling acyl chlorides.^[9] This is the hydrogen chloride gas produced from the reaction of the compound with moisture in the air.^[3] While this indicates the high reactivity of the compound, it doesn't necessarily mean the bulk of the material is degraded. However, it underscores the critical need to minimize exposure to the atmosphere. Always handle the reagent under an inert atmosphere in a fume hood.^[10]

Q6: My reaction yield is consistently low when using **o-Tolyl-acetyl chloride**. What are the likely causes related to moisture?

Low reaction yields are often traced back to the deactivation of reagents by moisture.

- **Reagent Degradation:** The **o-Tolyl-acetyl chloride** may have hydrolyzed to o-tolylacetic acid, which is unreactive under the desired acylation conditions.
- **Catalyst Inactivation:** In reactions like Friedel-Crafts acylation, the Lewis acid catalyst (e.g., AlCl_3) is extremely sensitive to moisture.^[11] Any water present will deactivate the catalyst, halting the reaction.^[11]

- Solvent and Glassware Contamination: The presence of residual water in solvents or on the surface of glassware is a common source of contamination that leads to reagent degradation and low yields.[12]

Q7: How can I confirm if my **o-Tolyl-acetyl chloride** has significantly degraded?

While visual inspection (fuming) is an indicator of sensitivity, it is not a quantitative measure of purity. To assess degradation, you can:

- Take an analytical sample: Quench a small, carefully measured amount of the o-tolylacetyl chloride with anhydrous methanol to convert it into the more stable methyl o-tolylacetate.[12] You can then analyze the resulting mixture using techniques like GC-MS or NMR to determine the ratio of the ester to the starting carboxylic acid, which would indicate the extent of hydrolysis in the original reagent.
- IR Spectroscopy: The acyl chloride will show a characteristic C=O stretch at a higher frequency than the corresponding carboxylic acid. Comparing the spectrum of your sample to a reference can indicate the presence of the hydrolyzed product.

Q8: What are the visible signs of a reaction failing due to moisture?

- Precipitation: In some reactions, the formation of unexpected precipitates can signal side reactions or the insolubility of the hydrolyzed starting material (o-tolylacetic acid).
- Lack of Product Formation: Analysis of the reaction mixture by TLC or LC-MS may show only the starting materials (or the hydrolyzed acyl chloride) and no desired product.[12]
- Change in Reaction Color or Exotherm: A lack of an expected color change or failure to generate heat (in an exothermic reaction) can indicate that the reaction has not initiated, possibly due to moisture contamination.

Data and Properties

Table 1: Physicochemical Properties of **o-Tolyl-acetyl chloride**

Property	Value	Reference
Molecular Formula	C ₉ H ₉ ClO	[1]
Molecular Weight	168.62 g/mol	[1]
Appearance	Colorless to light yellow clear liquid	
IUPAC Name	2-(2-methylphenyl)acetyl chloride	[1]
Boiling Point	51-52 °C (as acetyl chloride)	[3] [9]
Density	~1.1 g/mL (as acetyl chloride)	[9]

Note: Specific data for **o-Tolyl-acetyl chloride** can be limited; some values are based on the closely related and well-documented acetyl chloride.

Experimental Protocols

Protocol 1: Standard Operating Procedure for Handling **o-Tolyl-acetyl chloride**

This protocol outlines the essential steps for safely handling **o-Tolyl-acetyl chloride** to prevent moisture exposure.

1. Preparation:

- Ensure all glassware is oven-dried (at >120°C for at least 4 hours) or flame-dried under vacuum and allowed to cool to room temperature in a desiccator or under an inert atmosphere.
- Use a certified chemical fume hood for all operations.[\[10\]](#)
- Prepare a dry, inert atmosphere (nitrogen or argon) manifold or glovebox.
- Ensure appropriate Personal Protective Equipment (PPE) is worn, including safety goggles, a face shield, a lab coat, and acid-resistant gloves.[\[2\]](#)

2. Reagent Dispensing:

- Allow the **o-Tolyl-acetyl chloride** bottle to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture on the cold surface.

- Use a syringe or cannula technique for transferring the liquid under a positive pressure of inert gas.
- Insert a needle connected to the inert gas line into the bottle's septum to create a positive pressure.
- Use a dry, gas-tight syringe to withdraw the required volume of the reagent.
- Quickly transfer the reagent to the reaction vessel, which is also under an inert atmosphere.

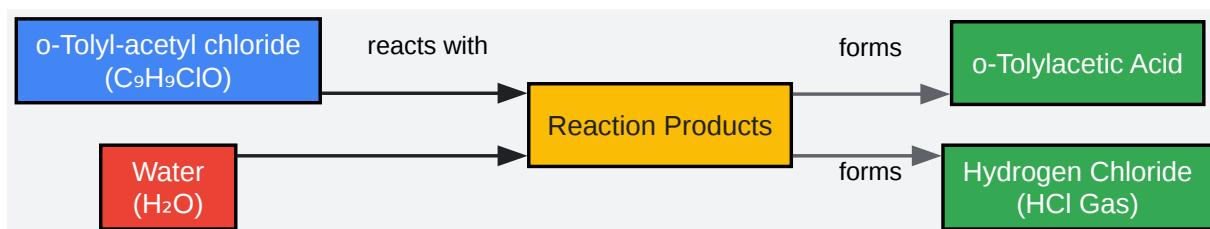
3. Reaction Setup:

- The reaction should be performed in a flask equipped with a magnetic stirrer, a reflux condenser (if heating is required), and a gas inlet for maintaining an inert atmosphere.
- Use anhydrous solvents. Solvents should be freshly distilled from an appropriate drying agent or obtained from a commercial solvent purification system.

4. Post-Handling:

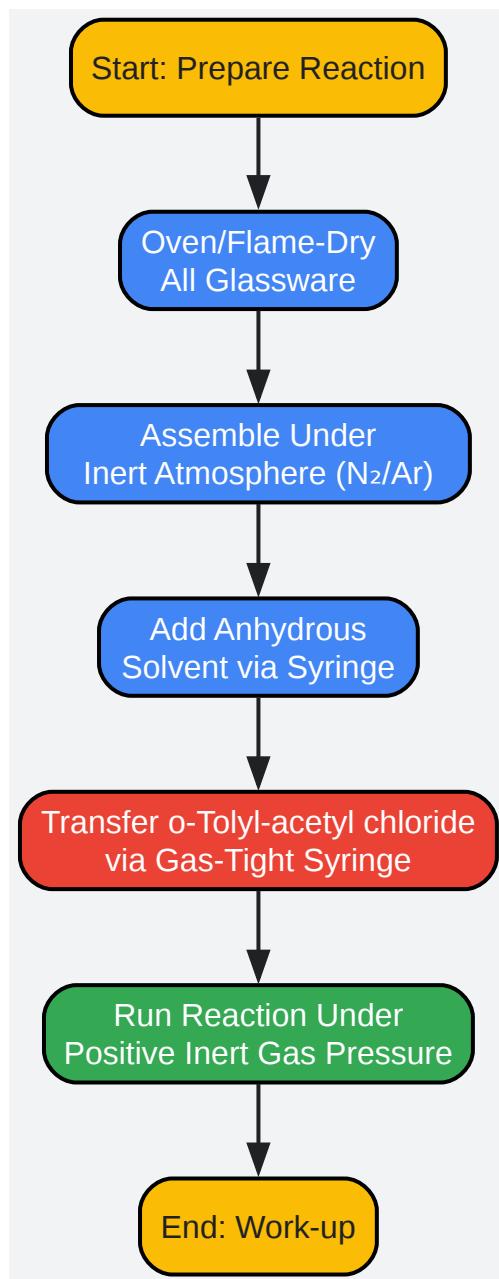
- After dispensing, securely reseal the **o-Tolyl-acetyl chloride** container, preferably with paraffin film around the cap for extra protection, and store it in a desiccator.[\[10\]](#)
- Clean any contaminated surfaces and equipment promptly, following appropriate safety procedures for reactive acyl chlorides.

Visual Guides

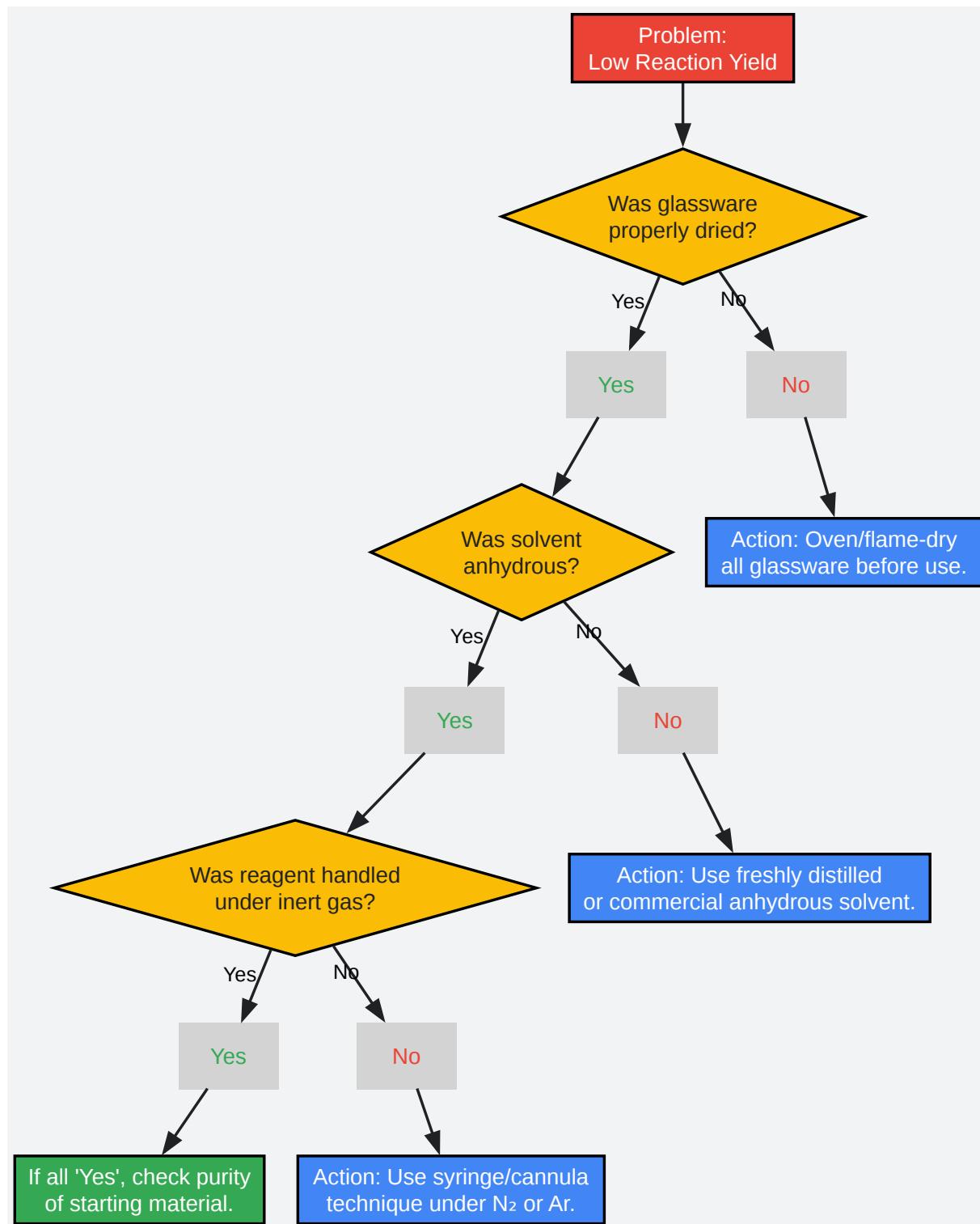


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Caption: Hydrolysis of **o-Tolyl-acetyl chloride** upon exposure to water.

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Caption: Workflow for handling moisture-sensitive **o-Tolyl-acetyl chloride**.

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Caption: Troubleshooting logic for low-yield reactions involving ***o*-Tolyl-acetyl chloride**.

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